

# The Discovery and Synthesis of CCG-2046: A Technical Overview

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## Compound of Interest

Compound Name: CCG-2046

Cat. No.: B1662337

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## Abstract

**CCG-2046** is a small molecule inhibitor identified as a modulator of key cellular signaling pathways. Primarily characterized as an inhibitor of Regulator of G-protein Signaling 4 (RGS4), it has also been reported to inhibit Tumor Necrosis Factor-alpha (TNF- $\alpha$ ). This dual activity makes **CCG-2046** a compound of interest for investigating the interplay between G-protein coupled receptor (GPCR) signaling and inflammatory pathways. This document provides a comprehensive technical guide on the discovery, synthesis, and biological evaluation of **CCG-2046**, including detailed experimental protocols and a summary of its quantitative data.

## Discovery of CCG-2046

**CCG-2046** was identified through a high-throughput screening campaign aimed at discovering inhibitors of the RGS4 protein. The screen utilized a flow cytometry-based protein interaction assay to measure the binding of RGS4 to its target, the G-protein  $\alpha$  subunit G $\alpha$ o[1]. In this assay, compounds that disrupted the RGS4-G $\alpha$ o interaction were identified as potential inhibitors.

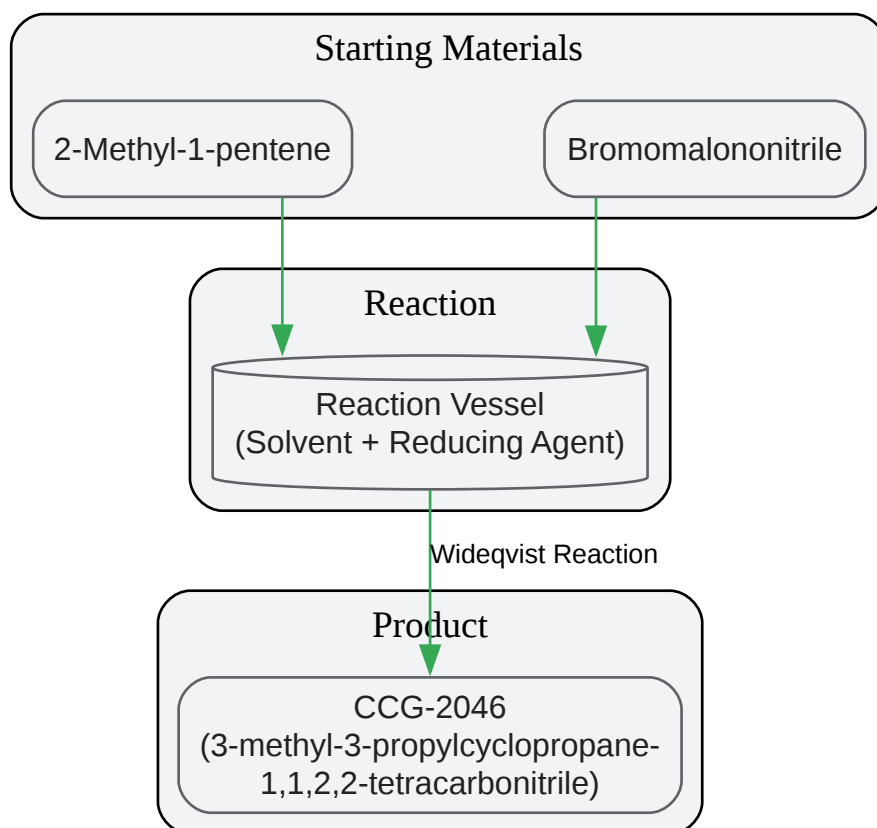
Separately, **CCG-2046** was also identified as an inhibitor of TNF- $\alpha$  production in a high-throughput screen using a homogeneous time-resolved fluorescence (HTRF) assay in THP-1 cells[2][3]. This discovery highlighted a potential role for **CCG-2046** in modulating inflammatory responses.

## Synthesis of CCG-2046

**CCG-2046** is chemically known as 3-methyl-3-propylcyclopropane-1,1,2,2-tetracarbonitrile. While a detailed, step-by-step synthesis protocol for **CCG-2046** is not readily available in the public domain, its structure suggests a synthesis route based on the Wideqvist reaction. This reaction typically involves the treatment of a carbonyl compound or an electron-rich alkene with bromomalononitrile.

A plausible synthetic approach would involve the reaction of an alkene precursor, such as 2-methyl-1-pentene, with bromomalononitrile in the presence of a reducing agent.

### Proposed Synthesis Workflow



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Caption: Proposed synthesis of **CCG-2046** via the Wideqvist reaction.

## Biological Activity and Quantitative Data

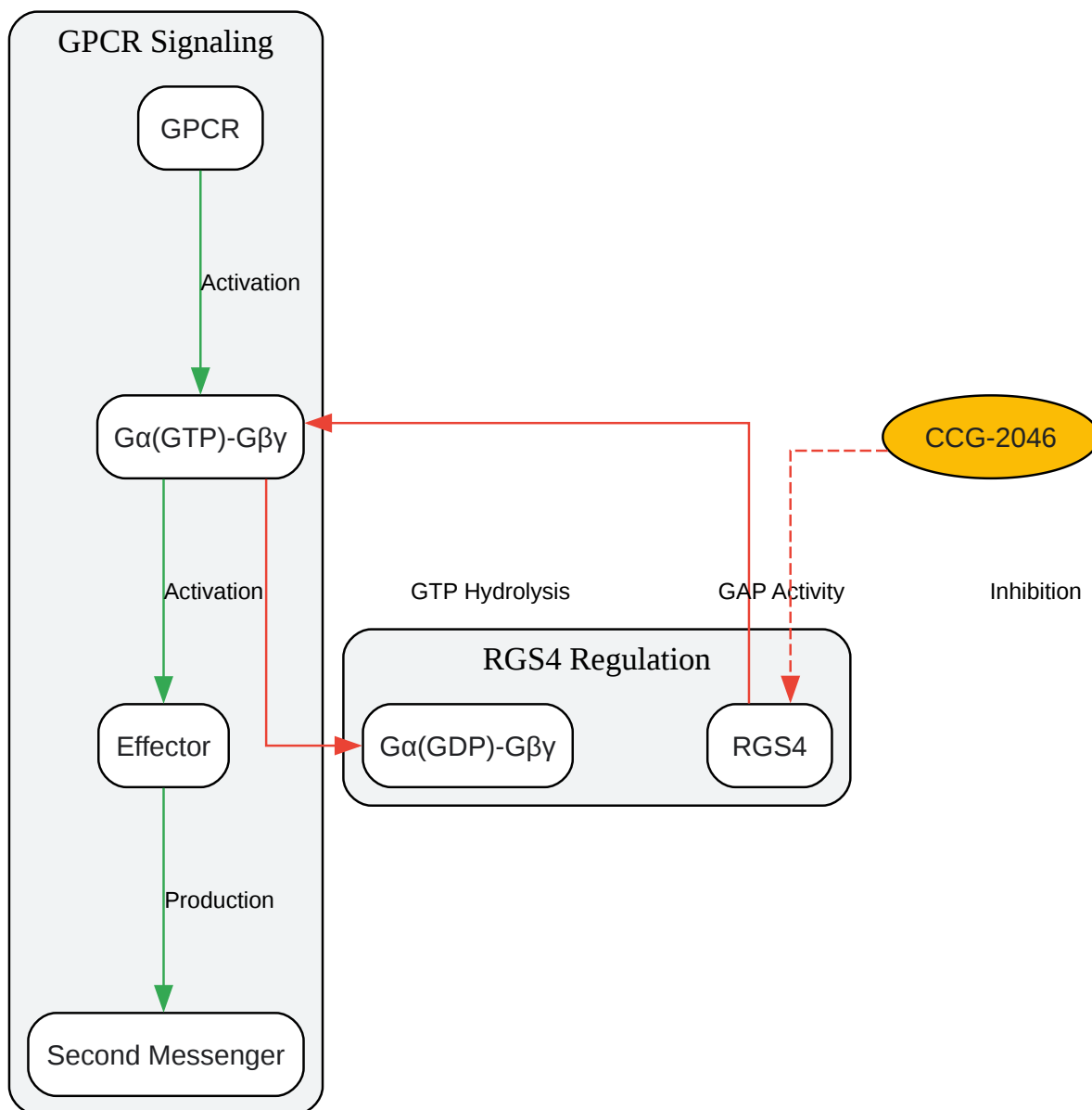
**CCG-2046** has demonstrated inhibitory activity in two distinct biological assays, targeting both RGS4 and TNF- $\alpha$ . The quantitative data for these activities are summarized in the table below.

Target	Assay Type	IC50 Value ( $\mu$ M)	Reference
RGS4-G $\alpha$ Interaction	Flow Cytometry	4.3	<a href="#">[1]</a>
	Protein Interaction Assay		
TNF- $\alpha$ Production	HTRF (in THP-1 cells)	2.32	<a href="#">[2]</a> <a href="#">[3]</a>
TNF- $\alpha$ Production	ELISA (in THP-1 cells)	0.66	<a href="#">[3]</a> <a href="#">[4]</a>

## Signaling Pathways

### RGS4-Mediated G-Protein Signaling

RGS4 is a negative regulator of GPCR signaling. It accelerates the intrinsic GTPase activity of G $\alpha$  subunits, leading to the termination of the signal. By inhibiting RGS4, **CCG-2046** can prolong the signaling activity of certain GPCRs.

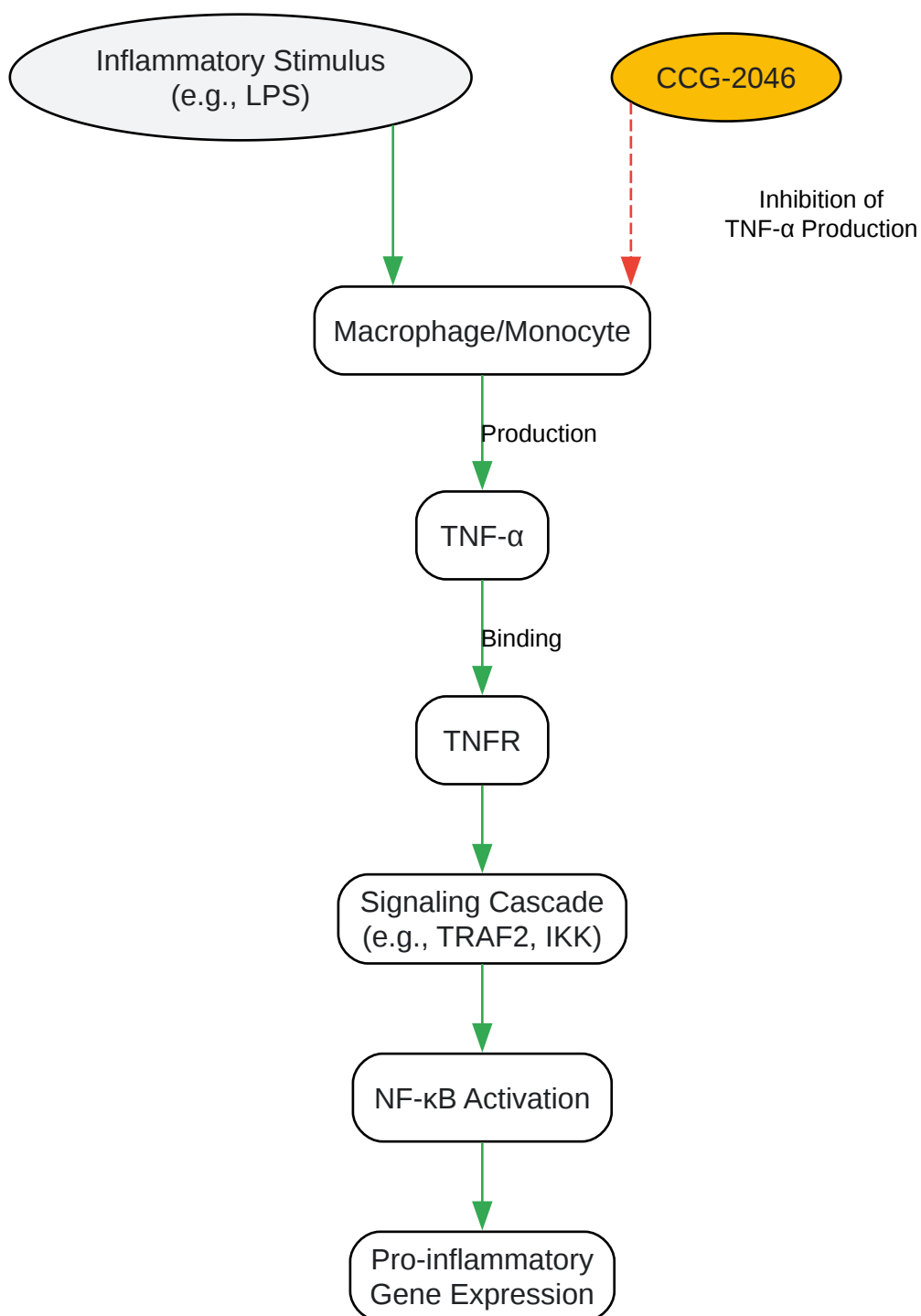


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Caption: Inhibition of RGS4 by **CCG-2046** enhances GPCR signaling.

## TNF- $\alpha$ Signaling Pathway

TNF- $\alpha$  is a pro-inflammatory cytokine that binds to its receptor (TNFR) to initiate a signaling cascade, often culminating in the activation of the transcription factor NF- $\kappa$ B. By inhibiting TNF- $\alpha$  production, **CCG-2046** can attenuate this inflammatory signaling.



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